

# Application Notes and Protocols for the Quantification of Mumeose K

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## Compound of Interest

Compound Name: Mumeose K

Cat. No.: B13433390

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## Introduction

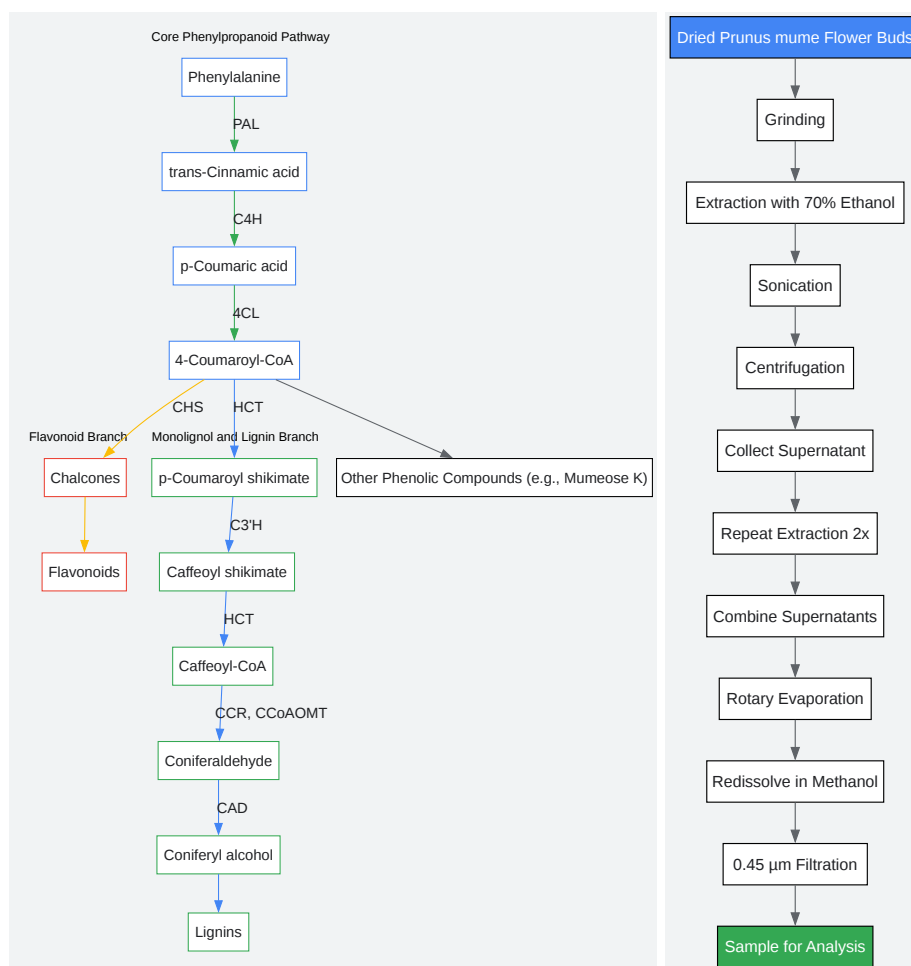
**Mumeose K**, a phenolic compound isolated from the flower buds of *Prunus mume*, has garnered interest for its potential biological activities.<sup>[1]</sup> Accurate quantification of **Mumeose K** is crucial for research into its pharmacological effects, for quality control of herbal preparations, and for its development as a potential therapeutic agent. These application notes provide detailed protocols for the quantification of **Mumeose K** in plant extracts using High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS).

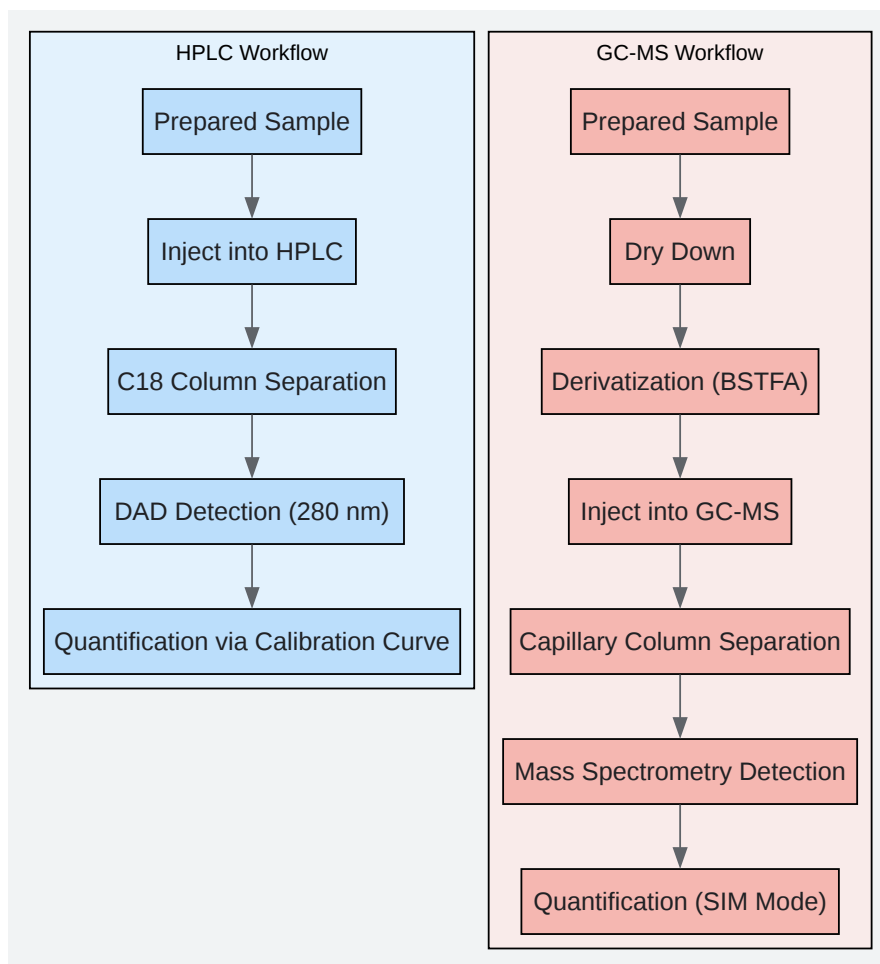
## Chemical Structure

- Compound Name: **Mumeose K**
- Molecular Formula: C<sub>25</sub>H<sub>32</sub>O<sub>15</sub><sup>[1]</sup>
- Molecular Weight: 572.5 g/mol <sup>[1]</sup>
- CAS Number: 2132384-01-9<sup>[2][3]</sup>

## Biosynthesis of Mumeose K

**Mumeose K** is synthesized in plants via the phenylpropanoid pathway. This pathway converts the amino acid phenylalanine into a variety of phenolic compounds. The general scheme of the phenylpropanoid pathway, which serves as the biosynthetic route for **Mumeose K**, is illustrated below.





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## References

- 1. Buy Mumeose K (EVT-13567962) [evitachem.com]
- 2. Mumeose K | CAS:2132384-01-9 | Other NPs | High Purity | Manufacturer BioCrick [biocrick.com]
- 3. Mumeose K | 2132384-01-9 [chemicalbook.com]
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